

addressing 4-oxo-(E)-2-hexenal reactivity with solvents

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Compound Focus: 4-oxo-(E)-2-hexenal

CAS No.: 2492-43-5

Cat. No.: S631937

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Chemical Properties & Reactivity Overview

4-Oxo-(E)-2-hexenal (4-OHE) is a low molecular weight compound (112.13 g/mol) known for its significant reactivity [1] [2]. The table below summarizes its key identifiers and physical properties.

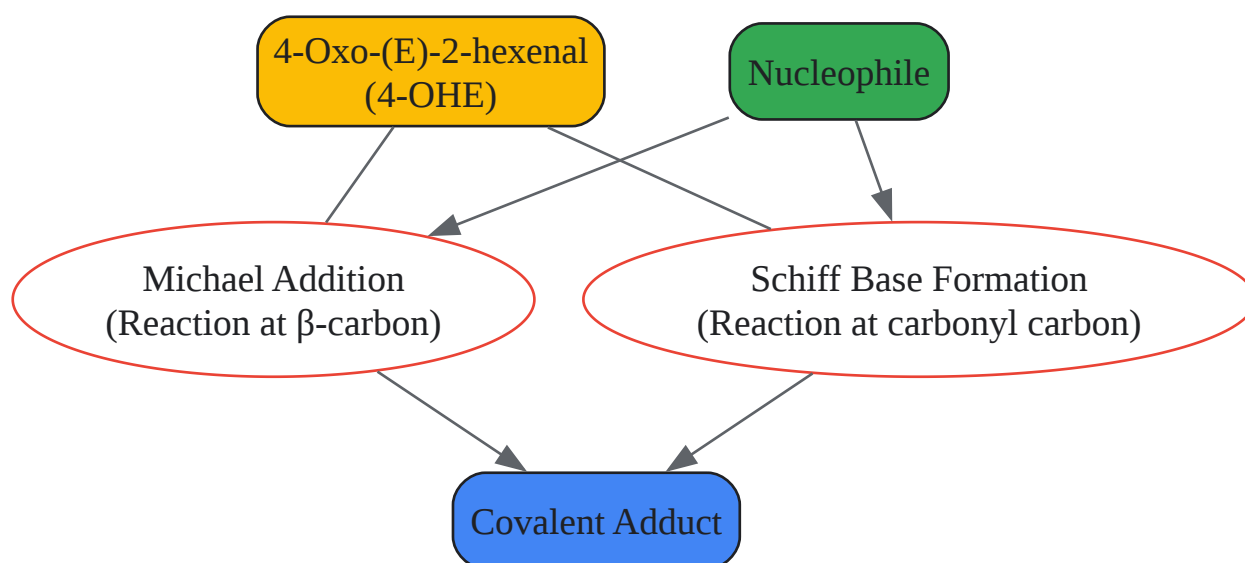
Table 1: Fundamental Properties of 4-oxo-(E)-2-hexenal

Property	Description / Value
CAS Number	2492-43-5 [1] [2]
Molecular Formula	C ₆ H ₈ O ₂ [1] [2]
Molecular Weight	112.13 g/mol [1] [2]
Physical Form	Light yellow to brown liquid [1] [2]
Boiling Point	100 °C at 5 Torr [1] [2]
Predicted Density	0.969±0.06 g/cm ³ [1] [2]
Chemical Family	α,β-Unsaturated carbonyl; Reactive aldehyde [3] [4]

The core of 4-OHE's reactivity lies in its **α,β -unsaturated carbonyl** structure. The double bond conjugated to the carbonyl group makes the β -carbon a strong electrophile, prone to **Michael addition** reactions with nucleophiles. The aldehyde group can also form **Schiff bases** with amino groups [5]. This dual reactivity makes it highly reactive toward various biological molecules and laboratory reagents.

Reactivity Profile & Troubleshooting

The following diagram illustrates the primary reactivity pathways of 4-OHE that are critical for experimental design.



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Based on this reactivity, here are common experimental issues and solutions.

Q1: My 4-OHE solution is losing potency over time, or I'm getting unexpected reaction byproducts. What could be happening?

- **Potential Cause:** Degradation or reaction with solvent components. 4-OHE can react with nucleophilic solvents (e.g., alcohols like methanol or ethanol can act as weak nucleophiles) or impurities in the solvent (e.g., trace water, amines, thiols).
- **Troubleshooting Steps:**
 - **Solvent Selection:** Use high-purity, aprotic solvents with low nucleophilicity. **Dimethyl sulfoxide (DMSO)** or **acetonitrile** are often suitable choices. Always check the chemical compatibility of your solvent with α,β -unsaturated carbonyls.

- **Storage Conditions:** Prepare fresh 4-OHE solutions immediately before use. If storage is necessary, keep them anhydrous, under an inert atmosphere (e.g., argon or nitrogen), and at low temperatures (-20°C or lower) in tightly sealed vials to minimize exposure to air and moisture.
- **Purity Assessment:** Analyze the purity of your 4-OHE stock and prepared solutions using techniques like GC-MS or HPLC before critical experiments.

Q2: I am observing high cytotoxicity or non-specific protein modification in my biological assays, interfering with my results. How can I mitigate this?

- **Potential Cause:** This is a well-documented effect. 4-OHE is a potent electrophile that covalently binds to biologically essential thiol groups in proteins and other molecules, disrupting their function [3].
- **Troubleshooting Steps:**
 - **Dose Optimization:** Start with very low concentrations (nanomolar to low micromolar range) and perform careful dose-response studies. The potent reactivity means high doses can cause widespread, non-specific damage.
 - **Use Protective Agents:** In cell-based assays, consider adding thiol-based antioxidants like **N-acetylcysteine (NAC)** or **glutathione** to the culture medium. These can scavenge 4-OHE, protecting cellular components, but this will also reduce its effective concentration [3].
 - **Confirm Specificity:** Design control experiments using a structurally similar but non-reactive aldehyde to distinguish specific biological effects from general reactive carbonyl toxicity.

Q3: How should I handle and dispose of 4-OHE safely?

- **Hazard Identification:** 4-OHE is classified as harmful if swallowed, in contact with skin, or if inhaled [1] [2].
- **Safety Protocol:**
 - **Personal Protective Equipment (PPE):** Always wear appropriate gloves, safety goggles, and a lab coat. Use a fume hood for all handling procedures, including weighing and making solutions.
 - **First Aid:** In case of skin contact, wash immediately with plenty of soap and water. If inhaled, move the person to fresh air.
 - **Disposal:** Dispose of 4-OHE and its solutions as hazardous chemical waste, following your institution's environmental health and safety guidelines.

Experimental Design & Best Practices

To ensure reliable and reproducible results when working with 4-OHE, adhere to the following protocols.

Table 2: Experimental Best Practices for Handling 4-OHE

Experimental Phase	Key Consideration	Recommended Practice
Procurement & Storage	Compound Stability	Purchase small quantities. Store the neat compound desiccated at $\leq -20^{\circ}\text{C}$.
Solution Preparation	Solvent Reactivity & Potency Loss	Use anhydrous, aprotic solvents (e.g., DMSO). Prepare fresh solutions for each experiment.
Biological Assays	Non-specific Binding & Cytotoxicity	Use low, physiologically relevant concentrations (μM or nM range). Include thiol-scavenger controls.
Analytical Detection	Adduct Formation & Compound Stability	Utilize techniques like HPLC-MS or GC-MS to monitor 4-OHE stability and detect adducts with target molecules.

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